

preventing air bubbles Hollow-Fiber Infection Model Lascufloxacin

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Compound Focus: Lascufloxacin Hydrochloride

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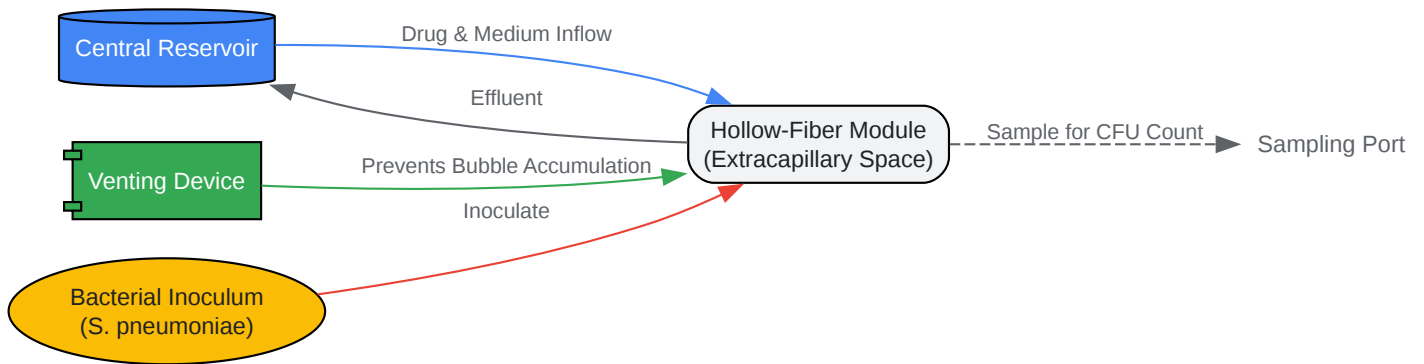
Troubleshooting Guide: Air Bubbles in HFIM

Here are the answers to common questions about this specific issue.

Question	Answer & Technical Details
What is the problem?	Air bubbles accumulate in the hollow-fiber cartridge, especially with certain bacteria like <i>Streptococcus pneumoniae</i> . This reduces medium volume, alters drug concentrations, disrupts bacterial growth, and can terminate experiments [1].
What causes it?	The issue is more likely with specific bacterial species and their interactions with antimicrobial agents. <i>S. pneumoniae</i> undergoes autolysis during division and growth, which may promote bubble formation [1].
What is the solution?	Install a dedicated venting device on the hollow-fiber module. One effective design is a machined aluminum block that is anodized to resist corrosion from the medium [1].
Are there alternative methods?	Manually removing bubbles with a syringe via a three-way stopcock is possible but not recommended as it is labor-intensive and carries a high risk of microbial contamination [1].

Experimental Workflow for Bubble Prevention

For researchers setting up an HFIM experiment with lascefloxacin against *S. pneumoniae*, integrating the venting device is crucial. The diagram below outlines the modified system setup and workflow.



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Key Experimental Protocol Modifications

When working with *Streptococcus pneumoniae* in the HFIM, you need to make two key modifications to the standard protocol, as demonstrated in recent lascefloxacin studies [1]:

- **Use a Chemically Defined Medium Supplement:** Using standard media supplemented with blood components (like 5% LHB-CAMHB) causes biofouling on the hollow-fiber membrane. Instead, use **CAMHB supplemented with 10% Chemically Defined Medium (CDM)-HD**. This blood substitute supports robust growth of *S. pneumoniae* without causing biofouling [1].
- **Integrate the Venting Device:** As detailed above, the custom-fabricated, anodized aluminum venting device is installed on the hollow-fiber module. This setup has been proven to operate continuously for seven days with no observable air bubbles when studying *S. pneumoniae* [1].

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References

1. Evaluation of lung epithelial lining fluid concentrations ... [nature.com]

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